

Methyl 4-Nitrobenzenesulfonate: A Versatile Methylating Agent in Organic Synthesis

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Compound of Interest

Compound Name: Methyl 4-nitrobenzenesulfonate

Cat. No.: B1202749

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction:

Methyl 4-nitrobenzenesulfonate, also known as methyl nosylate, is a powerful and versatile methylating agent employed in a wide range of organic transformations. Its efficacy stems from the presence of the strongly electron-withdrawing nitro group on the benzene ring, which renders the sulfonate a good leaving group and facilitates nucleophilic attack at the methyl group. This document provides detailed application notes, experimental protocols, and comparative data on the use of **methyl 4-nitrobenzenesulfonate** for the methylation of common functional groups, including phenols, amines, and carboxylic acids.

Properties and Safety Considerations

Methyl 4-nitrobenzenesulfonate is a solid at room temperature with a melting point of 89-92 °C. It is soluble in various organic solvents such as acetone, diethyl ether, and alcohols.[1] While effective, it is classified as a skin irritant and should be handled with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[2] All manipulations should be performed in a well-ventilated fume hood.

Table 1: Physical and Safety Properties of **Methyl 4-nitrobenzenesulfonate**

Property	Value	Reference
CAS Number	6214-20-6	[1]
Molecular Formula	C ₇ H ₇ NO ₅ S	[1]
Molecular Weight	217.20 g/mol	[1]
Appearance	Solid	[1]
Melting Point	89-92 °C	[1]
Solubility	Soluble in acetone, diethyl ether, alcohol	[1][3]
Hazard Statements	H315 (Causes skin irritation)	[2]

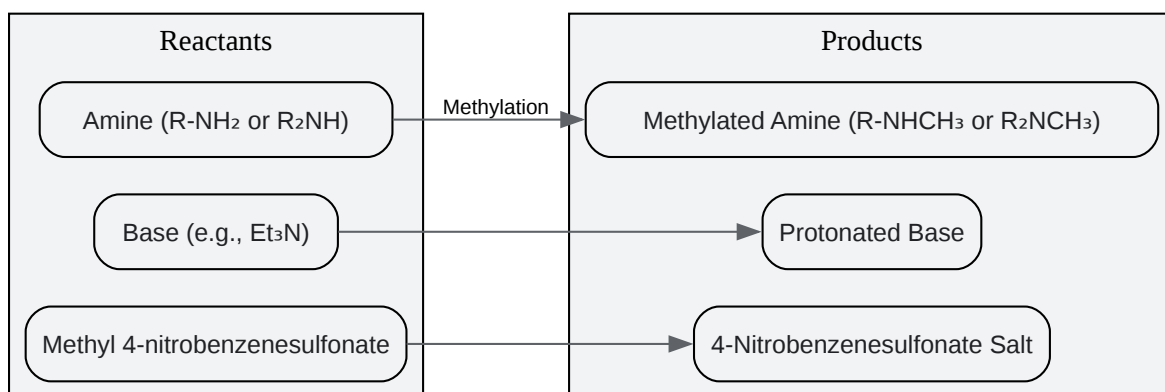
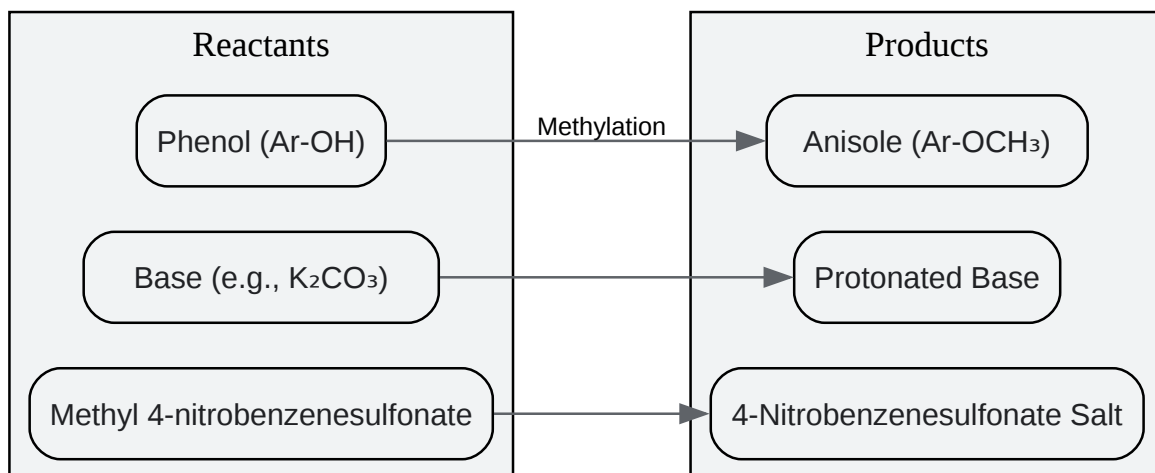
Applications in Organic Synthesis

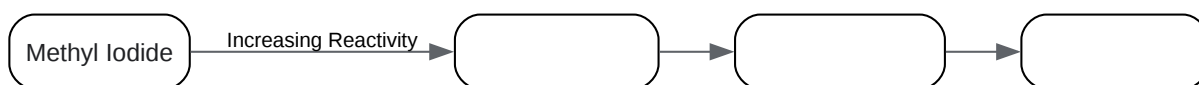
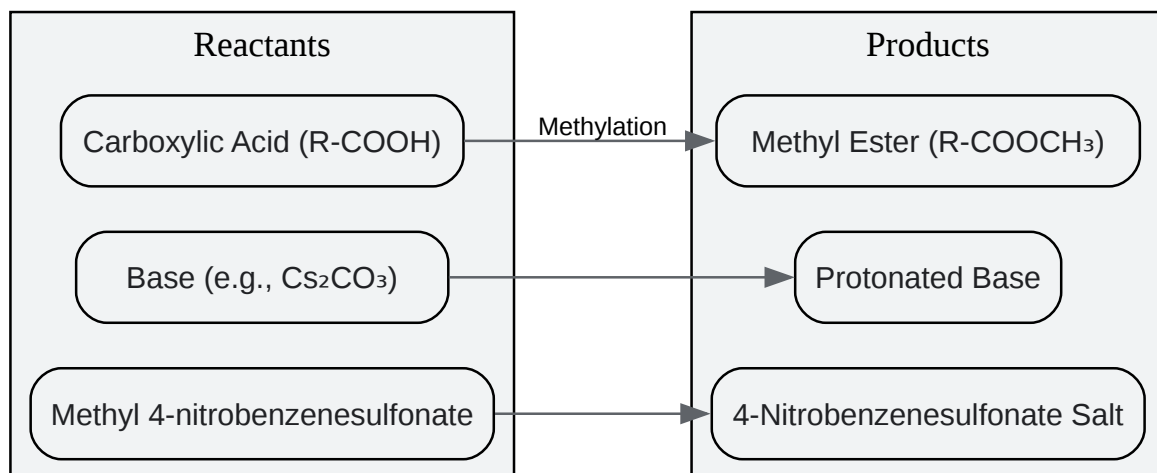
Methyl 4-nitrobenzenesulfonate is a potent electrophile that readily participates in S_N2 reactions with a variety of nucleophiles. Its utility is particularly notable in the methylation of heteroatoms such as oxygen and nitrogen.

O-Methylation of Phenols

The methylation of phenols to their corresponding methyl ethers (anisoles) is a fundamental transformation in organic synthesis, often employed to protect hydroxyl groups or to synthesize valuable intermediates. **Methyl 4-nitrobenzenesulfonate** provides an efficient means to achieve this conversion.

General Reaction:





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References

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